

A Technical Guide to the Thermodynamic and Reactive Properties of Ammonium Bromate

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Compound of Interest

Compound Name: Ammonium bromate

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This technical guide provides a comprehensive overview of the available data on **ammonium bromate** (NH_4BrO_3). Due to its inherent instability, specific experimental thermodynamic data such as standard enthalpy of formation, standard molar entropy, and Gibbs free energy of formation are not readily available in the cited literature. This document summarizes its known physical and chemical properties, synthesis, and thermal decomposition pathways.

Compound Profile: Ammonium Bromate (NH_4BrO_3)

Ammonium bromate is an inorganic compound with the chemical formula NH_4BrO_3 ^[1]. It is a white, crystalline solid that is highly soluble in water but poorly soluble in ethanol^{[1][2]}. The compound is a potent oxidizing agent and is notable for its extreme instability; it is classified as a highly explosive material^{[1][2]}. It decomposes slowly even at -5 °C and can explode at 54 °C^[1].

Physical and Chemical Properties

A summary of the key physical and chemical identifiers for **ammonium bromate** is provided below.

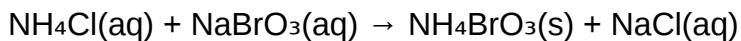
Property	Value	Reference
Chemical Formula	NH_4BrO_3	[1] [2]
Molar Mass	145.940 g/mol	[1] [2]
Appearance	Colorless crystals or white crystalline solid	[1] [2]
CAS Number	13843-59-9	[1] [2]
Solubility	Soluble in water, poorly soluble in ethanol	[1]
Stability	Highly unstable, explosive	[1] [2]

Experimental Protocols

Detailed experimental protocols for the determination of thermodynamic constants of **ammonium bromate** are not available due to its hazardous and unstable nature. However, methods for its synthesis and observations of its thermal decomposition have been documented.

Synthesis of Ammonium Bromate

Ammonium bromate can be synthesized via a salt metathesis reaction by combining cold, aqueous solutions of ammonium chloride (NH_4Cl) and sodium bromate (NaBrO_3)[1]. The reaction proceeds as follows:



The less soluble **ammonium bromate** precipitates from the cold solution.

Thermal Decomposition Analysis

The thermal decomposition of **ammonium bromate** is highly energetic and difficult to control. Observational studies describe heating a small amount of the solid in a test tube, which results in a rapid, near-explosive decomposition characterized by a loud sound and a brief orange flash[3]. The decomposition yields a mixture of gaseous products, including bromine vapor, which is readily observed[3].

Thermal Decomposition Pathways

Ammonium bromate is highly sensitive to heat and decomposes violently. The decomposition is complex and can proceed through multiple pathways, yielding a variety of products. The instability is a key characteristic, with decomposition reported to occur slowly even at sub-zero temperatures and rapidly at elevated temperatures[1].

Primary Decomposition Reactions

Two primary decomposition reactions have been proposed based on the observed products[1] [4]:

- $2\text{NH}_4\text{BrO}_3(\text{s}) \rightarrow \text{N}_2(\text{g}) + 4\text{H}_2\text{O}(\text{g}) + \text{Br}_2(\text{g}) + \text{O}_2(\text{g})$ [4]
- $\text{NH}_4\text{BrO}_3(\text{s}) \rightarrow \text{N}_2(\text{g}) + \text{Br}_2(\text{g}) + \text{O}_2(\text{g}) + 4\text{H}_2\text{O}(\text{g})$ (a variation of the first)[1]

A more complex decomposition yielding ammonium nitrate has also been suggested[1]:

- $\text{NH}_4\text{BrO}_3 \rightarrow \text{NH}_4\text{NO}_3 + 2\text{Br}_2 + \text{O}_2 + \text{N}_2\text{O} + 6\text{H}_2\text{O}$

A diagram illustrating the general workflow for synthesizing and analyzing **ammonium bromate** is presented below.

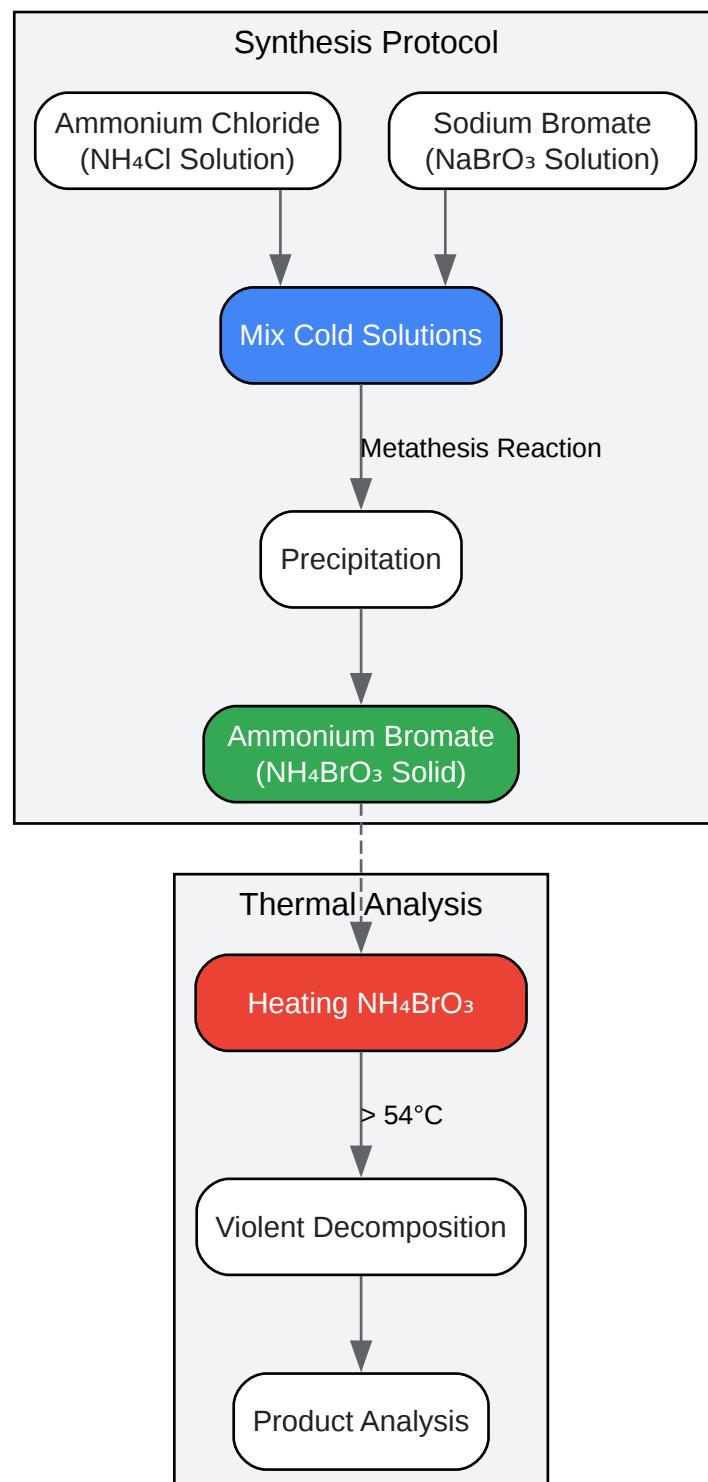
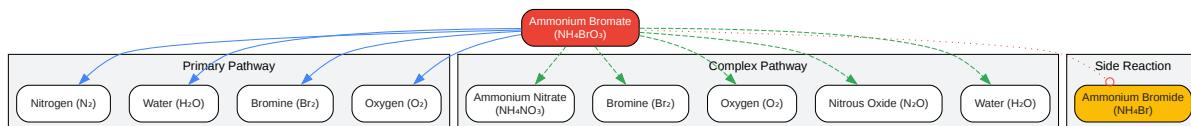
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Fig. 1: Experimental workflow for the synthesis and thermal analysis of **ammonium bromate**.

Side Reactions and Byproducts

During thermal decomposition, a thin white smoke is often observed, which is believed to be ammonium bromide (NH_4Br), formed as a byproduct[3][4]. This suggests a side reaction where the bromate ion is reduced to bromide.

The proposed decomposition pathways are visualized in the following diagram.



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Fig. 2: Proposed thermal decomposition pathways of **ammonium bromate**.

Conclusion

Ammonium bromate is a highly energetic and unstable material. While a method for its synthesis exists, its hazardous nature has precluded detailed experimental determination of its core thermodynamic properties. The available literature focuses on its explosive decomposition, which proceeds through multiple pathways to yield a variety of gaseous products, including nitrogen, water, bromine, and oxygen. The formation of ammonium bromide as a byproduct has also been noted. Further research into stabilized forms or advanced, safe calorimetric techniques would be necessary to elucidate the precise thermodynamic data for this compound.

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